

# Proper Disposal of Decahydronaphthalene: A Comprehensive Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Decahydronaphthalene

Cat. No.: B1670005

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This document provides essential safety and logistical information for the proper disposal of **decahydronaphthalene** (CAS No. 91-17-8), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on established safety data sheets and best practices for hazardous waste management.

**Decahydronaphthalene**, also known as decalin, is a flammable liquid and vapor that is toxic if inhaled, causes severe skin burns and eye damage, and may be fatal if swallowed and enters airways.<sup>[1][2]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[2]</sup> Therefore, it must be handled and disposed of as hazardous waste.<sup>[1]</sup>

## Immediate Safety and Handling Precautions



Before beginning any disposal procedure, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.<sup>[1]</sup>
- Eye/Face Protection: Use safety goggles or a face shield to protect against splashes.<sup>[3]</sup>
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.<sup>[3][4]</sup>

- Respiratory Protection: In areas with inadequate ventilation or high vapor concentrations, use a respirator with organic vapor cartridges.[3]

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[5] Keep **decahydronaphthalene** away from heat, sparks, open flames, and other ignition sources.[2][3] Use explosion-proof electrical and ventilating equipment.[2]

## Hazard Summary

Hazard Classification	Description	GHS Pictogram
Flammable Liquid	Category 3. Flammable liquid and vapor.[1][2]	
Acute Toxicity (Inhalation)	Category 3. Toxic if inhaled.[1][2]	
Skin Corrosion/Irritation	Category 1B/1C. Causes severe skin burns and eye damage.[1][2]	corrosive
Aspiration Hazard	Category 1. May be fatal if swallowed and enters airways.[1][2]	sağlık
Hazardous to the Aquatic Environment	Acute Category 1, Chronic Category 1. Very toxic to aquatic life with long-lasting effects.[1][2]	çevre

## Step-by-Step Disposal Protocol

Adherence to the following procedural steps is critical for the safe disposal of **decahydronaphthalene** and associated contaminated materials.

### 1. Waste Segregation:

- Liquid Waste: Collect all liquid **decahydronaphthalene** waste, including solutions containing the solvent, in a dedicated, clearly labeled hazardous waste container.[6] The container must be compatible with organic solvents and have a secure, tight-fitting lid.

- Solid Waste: Collect all contaminated solids, such as absorbent materials from spills, used personal protective equipment (gloves, etc.), and weighing papers, in a separate, clearly labeled hazardous solid waste container.[6]
- Do Not Mix: Do not mix **decahydronaphthalene** waste with other incompatible waste streams.[6]

2. Waste Container Labeling: All hazardous waste containers must be clearly labeled with the following information:[6]

- The words "Hazardous Waste"
- The full chemical name: "**Decahydronaphthalene**"
- The specific hazards (e.g., "Flammable," "Toxic," "Corrosive") [6]
- The date of waste accumulation [6]
- The name and contact information of the generating laboratory or researcher [6]

3. Spill and Leak Management: In the event of a spill or leak, follow these steps:

- Evacuate all non-essential personnel from the area.[4]
- Remove all sources of ignition.[4]
- For small spills, absorb the liquid with inert materials such as dry lime, sand, or soda ash.[3] [4] Do not use combustible materials like paper towels without first treating the spill.
- Place the absorbent material into a designated hazardous waste container for disposal.[4]
- Ventilate the area and wash it thoroughly after the cleanup is complete.[4]
- For large spills, contain the spill to prevent it from entering drains and waterways.[3] Contact your institution's Environmental Health and Safety (EHS) department immediately.

4. Storage of Waste:

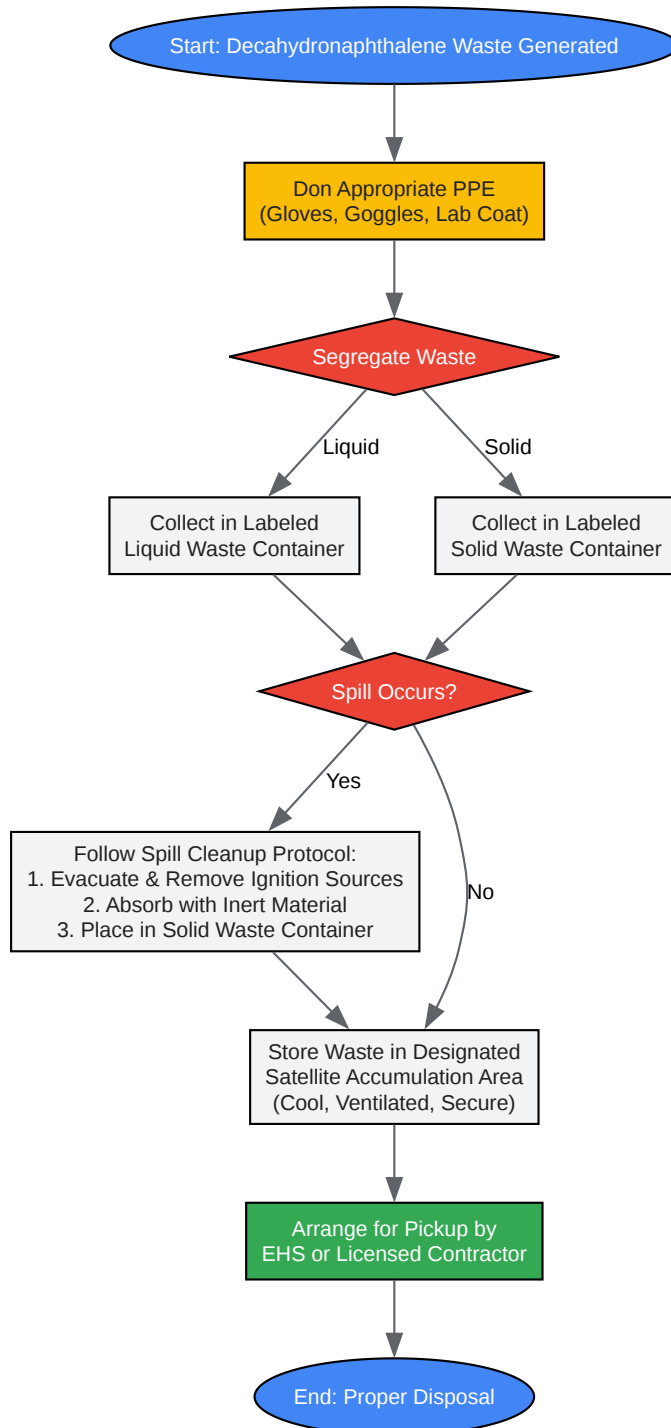
- Store waste containers in a designated and secure satellite accumulation area within the laboratory.[\[6\]](#)
- Keep waste containers tightly closed at all times, except when adding waste.[\[2\]](#)[\[6\]](#)
- Store containers in a cool, well-ventilated place, away from heat and ignition sources.[\[2\]](#)
- Provide secondary containment to prevent spills.[\[6\]](#)
- Ensure the storage area is locked up to restrict access.[\[2\]](#)

#### 5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[6\]](#)
- This material and its container must be disposed of as hazardous waste in accordance with local, regional, national, and international regulations.[\[1\]](#)[\[2\]](#) Do not empty into drains.[\[1\]](#)

## Disposal Workflow Diagram

## Decahydronaphthalene Disposal Workflow



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Caption: Workflow for the safe disposal of **decahydronaphthalene** waste.

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